

The Discovery and Development of Pentorex: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pentorex*
CAS No.: *434-43-5*
Cat. No.: *B1222034*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pentorex, also known by its chemical name phenpentermine or α,β -dimethylamphetamine, is a stimulant drug of the amphetamine class. Developed in the 1960s, it was primarily investigated for its anorectic and diuretic properties. This technical guide provides a comprehensive overview of the discovery, history, and development of **Pentorex**, with a focus on its chemical properties, synthesis, and pharmacological profile. Due to the historical nature of its primary development, some of the original detailed experimental data is not readily available in modern databases. This document synthesizes the available information from historical scientific literature and patents to provide a detailed account for researchers and drug development professionals.

Introduction and Historical Context

Pentorex (brand name Modatrop) was developed by the German pharmaceutical company Nordmark in the 1960s.^[1] It emerged during a period of intense research into amphetamine derivatives for various therapeutic applications, including as appetite suppressants in the

management of obesity. The primary goals for developing new anorectic agents at the time were to separate the appetite-suppressant effects from the central nervous system stimulation and abuse potential associated with amphetamine.

Pentorex is chemically related to phentermine (α -methylamphetamine), another anorectic agent developed around the same time.^[1] Its development was documented in a series of pharmacological studies published in German scientific journals in the mid-1960s.^[1] A British patent was also issued to Nordmark in 1965 for "A Substituted Butylamine and Salts thereof," which likely covers **Pentorex**.^[1]

Chemical Properties and Synthesis

Pentorex is a chiral compound with the chemical formula C₁₁H₁₇N. Its IUPAC name is 2-methyl-3-phenylbutan-2-amine.^[1]

Table 1: Chemical and Physical Properties of **Pentorex**

Property	Value
Molecular Formula	C ₁₁ H ₁₇ N
Molar Mass	163.26 g/mol
IUPAC Name	2-methyl-3-phenylbutan-2-amine
Synonyms	Phenpentermine, α,β -Dimethylamphetamine, Modatrop
CAS Number	434-43-5

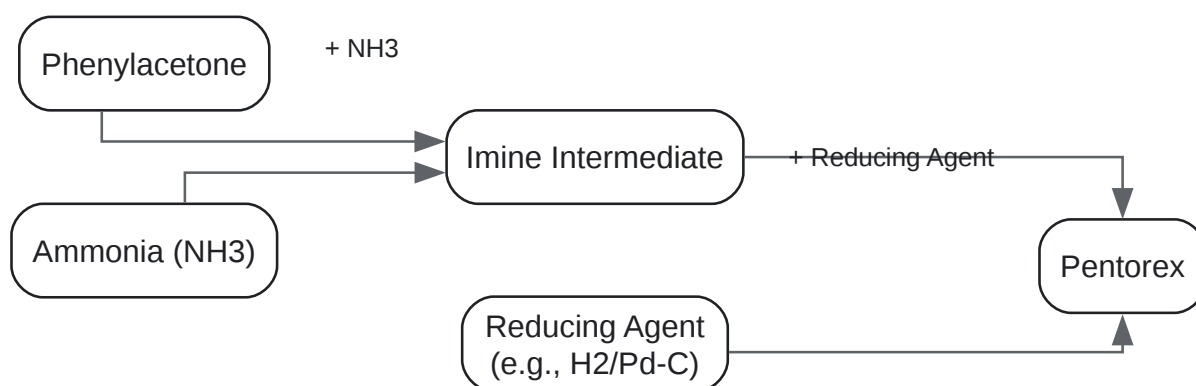
Source: Wikipedia^[1], PubChem

Proposed Synthesis of Pentorex

While a specific, detailed experimental protocol for the industrial synthesis of **Pentorex** by Nordmark is not publicly available, a plausible synthetic route can be proposed based on established methods for the synthesis of amphetamine derivatives. A likely method is the reductive amination of a suitable ketone precursor.

Experimental Protocol: Proposed Reductive Amination for **Pentorex** Synthesis

- **Reaction:** Phenylacetone is reacted with ammonia in the presence of a reducing agent, such as hydrogen gas with a metal catalyst (e.g., palladium on carbon) or a hydride reducing agent (e.g., sodium cyanoborohydride).
- **Intermediate Formation:** This reaction proceeds through the formation of an imine intermediate.
- **Reduction:** The imine is then reduced to form the primary amine, yielding **Pentorex**.
- **Purification:** The final product would be purified through distillation or crystallization of a salt form (e.g., hydrochloride).



[Click to download full resolution via product page](#)

Proposed synthesis of **Pentorex** via reductive amination.

Pharmacological Profile

The primary pharmacological effects of **Pentorex** are its anorectic and diuretic actions.^[1] The initial studies in the 1960s aimed to characterize these effects.

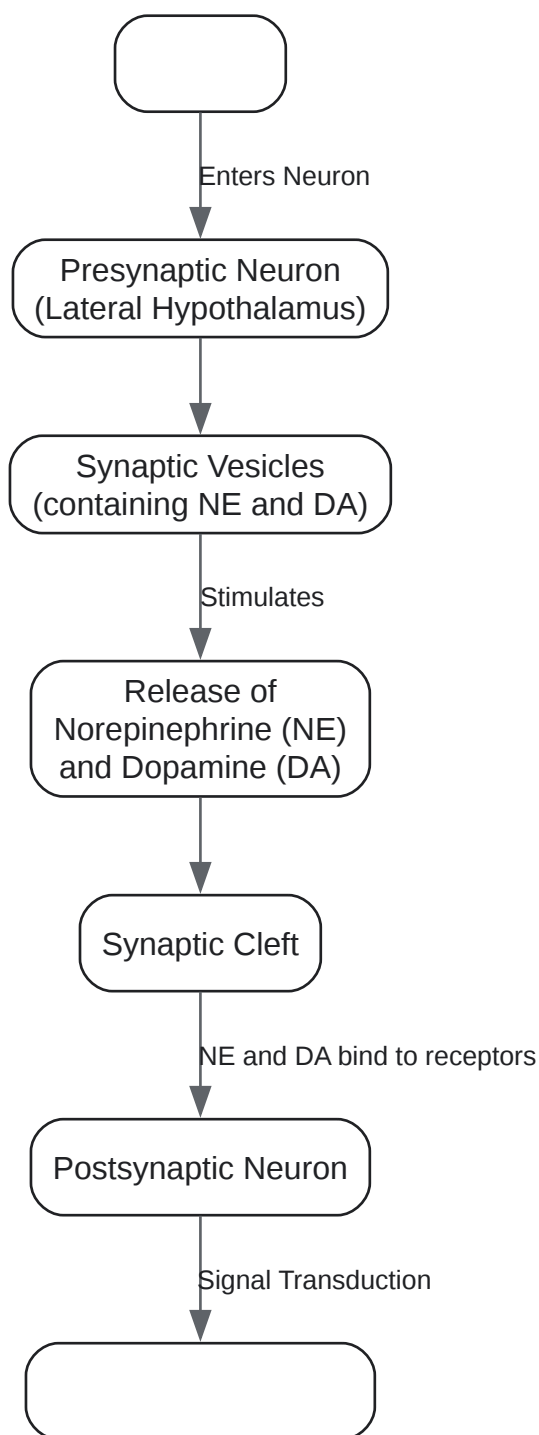
Anorectic Effect and Mechanism of Action

The anorectic effect of **Pentorex** is believed to be similar to that of other amphetamine-based appetite suppressants like phentermine. These compounds act as sympathomimetic amines, stimulating the release of catecholamines, primarily norepinephrine and to a lesser extent dopamine, in the central nervous system.^{[2][3]}

Signaling Pathway for Anorectic Effect

The proposed mechanism involves the following steps:

- **Pentorex** crosses the blood-brain barrier.
- It stimulates the release of norepinephrine and dopamine from presynaptic nerve terminals in the lateral hypothalamus, an area of the brain that regulates hunger and satiety.
- Increased levels of these neurotransmitters in the synaptic cleft enhance signaling to postsynaptic neurons, leading to a suppression of appetite.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Pentorex - Wikipedia \[en.wikipedia.org\]](#)
- [2. Phentermine | Description, Mechanism of Action, Uses, & Side Effects | Britannica \[britannica.com\]](#)
- [3. Phentermine - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [The Discovery and Development of Pentorex: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1222034/docs#the-discovery-and-development-of-pentorex-a-technical-overview\]](https://www.benchchem.com/product/b1222034/docs#the-discovery-and-development-of-pentorex-a-technical-overview)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check